

An In-depth Technical Guide to 5-Aminonicotinic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Aminonicotinic acid

Cat. No.: B189487

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5-Aminonicotinic acid, also known by its systematic name 5-aminopyridine-3-carboxylic acid, is a pyridine derivative that incorporates both a basic amino group and an acidic carboxylic acid group.^[1] This bifunctional nature makes it a valuable building block in organic synthesis. It is an aromatic amine and an aminopyridine.^{[2][3]} Functionally related to nicotinic acid, it serves as a metabolite and a precursor in the synthesis of various biologically active agents and coordination polymers.^{[2][3][4]} This document provides a comprehensive overview of its fundamental properties, synthesis, and applications for researchers, scientists, and drug development professionals.

Core Properties

5-Aminonicotinic acid presents as an off-white to golden-brown crystalline powder at room temperature.^{[4][5][6]} It should be stored in a dark place under an inert atmosphere at room temperature to ensure its stability, which is reported to be at least two years under these conditions.^{[6][7]}

Identifier	Value
CAS Number	24242-19-1[2][8]
Molecular Formula	C ₆ H ₆ N ₂ O ₂ [2][8]
Molecular Weight	138.12 g/mol [2][8]
IUPAC Name	5-aminopyridine-3-carboxylic acid[2]
Synonyms	5-Aminopyridine-3-carboxylic Acid[8], 5-ANA[1]
InChI	InChI=1S/C6H6N2O2/c7-5-1-4(6(9)10)2-8-3-5/h1-3H,7H2,(H,9,10)[2]
InChIKey	BYIORJAACCWFP-UHFFFAOYSA-N[2]
SMILES	C1=NC=C(N)C=C1C(O)=O[9]

Property	Value
Melting Point	293 °C[4][6]
Boiling Point	253.51°C (rough estimate)[4][6]
Density	1.3471 (rough estimate)[4][6]
pKa	2.36±0.10 (Predicted)[4][6]
Solubility	>20.7 µg/mL (at pH 7.4)[2]
Appearance	Off-white to Golden-brown Crystalline Powder[4][5][6]

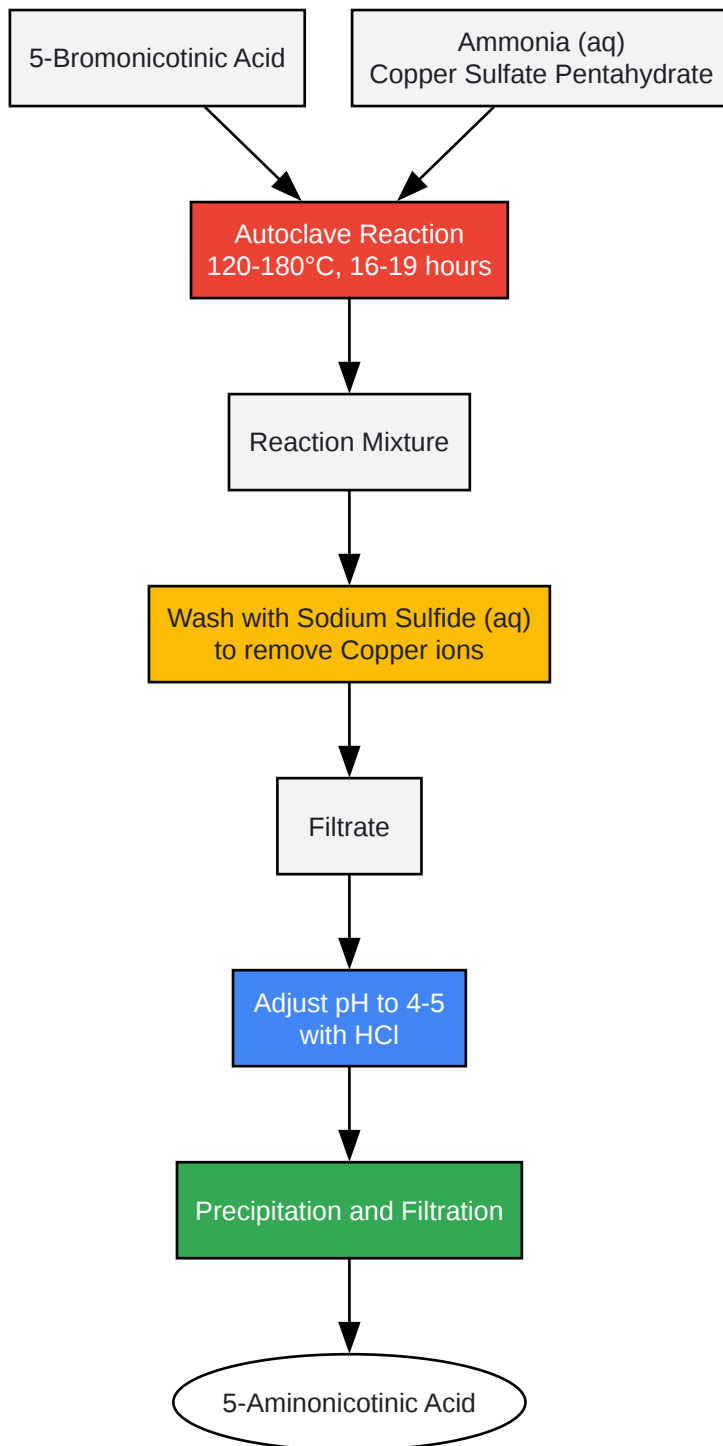
Technique	Key Data Points
Mass Spectrometry (GC-MS)	m/z Top Peak: 138; 2nd Highest: 93; 3rd Highest: 66[2]
Infrared (FTIR)	Technique: KBr WAFER[2]
¹ H-NMR	Identity confirmed by ¹ H-NMR[7]

Synthesis and Reactivity

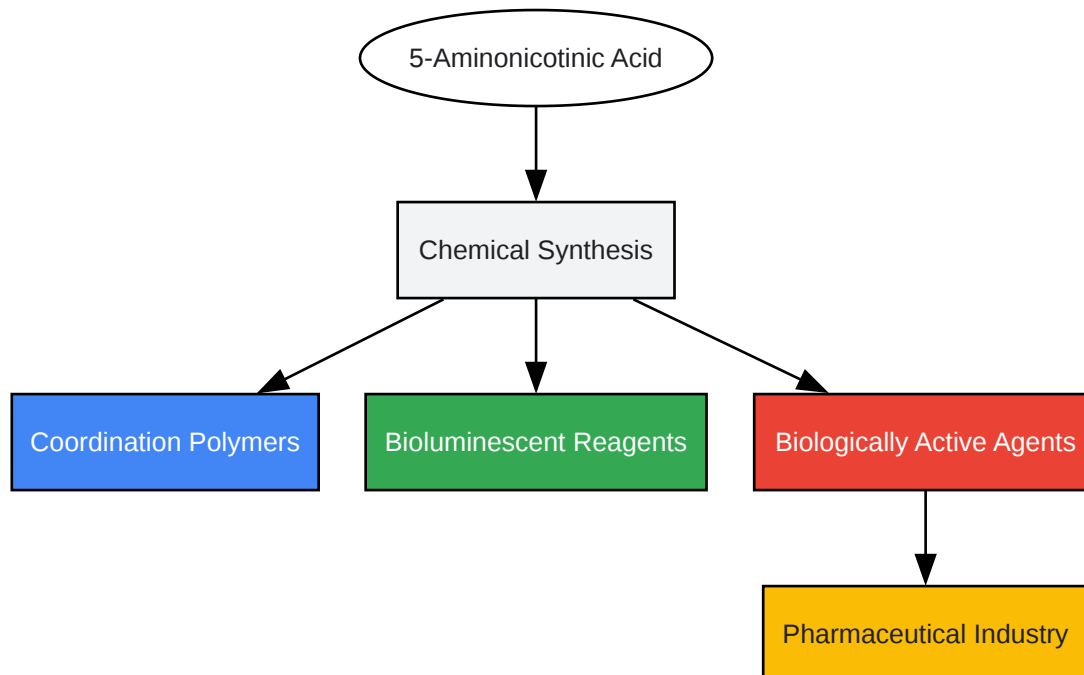
The synthesis of **5-aminonicotinic acid** commonly involves the substitution of a leaving group on the pyridine ring with an amino group.^{[1][5]} Due to the presence of both an acidic and a basic group, careful control of pH is necessary during its preparation.^[1] The carboxylic group can readily undergo reactions like esterification without interference from the pyridine ring or the amino group.^[1]

A prevalent method for synthesizing **5-aminonicotinic acid** is from 5-bromonicotinic acid.^{[3][5]} This process involves heating 5-bromonicotinic acid with ammonia in the presence of a copper catalyst.^{[3][5]}

Synthesis of 5-Aminonicotinic Acid



Applications of 5-Aminonicotinic Acid



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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Aminonicotinic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189487#5-aminonicotinic-acid-fundamental-properties]

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